Spectroscopic Characterization of 2-(tert-Butyl)-6-chloropyridine: A Technical Guide

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Compound of Interest

Compound Name:	*2-(tert-Butyl)-6-chloropyridine*
CAS No.:	*97691-23-1*
Cat. No.:	*B3176140*

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Introduction

2-(tert-Butyl)-6-chloropyridine is a substituted pyridine derivative with significant potential in organic synthesis and as a building block in the development of novel pharmaceuticals and materials. The precise elucidation of its molecular structure is paramount for its application and for ensuring the integrity of subsequent research. This technical guide provides a comprehensive overview of the expected spectroscopic data for **2-(tert-Butyl)-6-chloropyridine**, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Drawing upon established principles of spectroscopic interpretation and comparative data from analogous structures, this document serves as a predictive guide for researchers, scientists, and drug development professionals. The insights provided herein are designed to facilitate the identification and characterization of this compound, ensuring a high degree of scientific rigor.

Molecular Structure and Expected Spectroscopic Features

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The structure of **2-(tert-Butyl)-6-chloropyridine**, with the IUPAC name **2-(tert-butyl)-6-chloropyridine** and CAS Number 97691-23-1[1][2][3], incorporates a pyridine ring substituted with a sterically demanding tert-butyl group at the 2-position and a chlorine atom at the 6-position. This substitution pattern dictates a unique electronic and steric environment, which in turn governs its spectroscopic signatures.

Figure 1: Molecular Structure of **2-(tert-Butyl)-6-chloropyridine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules. The following sections detail the predicted ^{1}H and ^{13}C NMR spectra of **2-(tert-Butyl)-6-chloropyridine**.

Predicted ^{1}H NMR Spectrum

The proton NMR spectrum is expected to be relatively simple, exhibiting signals corresponding to the tert-butyl group and the three protons on the pyridine ring.

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
$C(CH_3)_3$	~1.3 - 1.5	Singlet (s)	N/A	9H
Pyridine-H4	~7.6 - 7.8	Triplet (t)	~7.5 - 8.0	1H
Pyridine-H3	~7.2 - 7.4	Doublet (d)	~7.5 - 8.0	1H
Pyridine-H5	~7.1 - 7.3	Doublet (d)	~7.5 - 8.0	1H

Causality Behind Predictions:

- tert-Butyl Protons: The nine equivalent protons of the tert-butyl group are expected to appear as a sharp singlet due to the absence of adjacent protons for coupling. Their chemical shift will be in the typical upfield aliphatic region.
- Pyridine Protons: The pyridine ring protons will appear in the aromatic region. The H4 proton, being flanked by two other protons, is predicted to be a triplet. The H3 and H5 protons will

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each appear as doublets due to coupling with H4. The electron-withdrawing effects of the nitrogen atom and the chlorine substituent will deshield these protons, causing them to resonate at a lower field compared to benzene. The relative positions of H3 and H5 can be influenced by the steric and electronic effects of the adjacent substituents.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will provide information on the carbon framework of the molecule.

Carbon Assignment	Predicted Chemical Shift (δ, ppm)
$C(CH_3)_3$	~30 - 35
$C(CH_3)_3$	~35 - 40
Pyridine-C4	~135 - 140
Pyridine-C3	~120 - 125
Pyridine-C5	~118 - 123
Pyridine-C2	~160 - 165
Pyridine-C6	~150 - 155

Causality Behind Predictions:

- tert-Butyl Carbons: The methyl carbons of the tert-butyl group will appear at a higher field, while the quaternary carbon will be slightly downfield.
- Pyridine Carbons: The carbon atoms of the pyridine ring will resonate in the aromatic region. The C2 and C6 carbons, being directly attached to the nitrogen and the substituents, will be the most downfield. The presence of the electronegative chlorine atom will significantly influence the chemical shift of C6. The chemical shifts of C3, C4, and C5 are predicted based on the expected electronic distribution within the substituted pyridine ring.

Experimental Protocol for NMR Spectroscopy

A self-validating protocol for acquiring high-quality NMR spectra is crucial for accurate structural determination.

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Workflow for NMR Analysis:

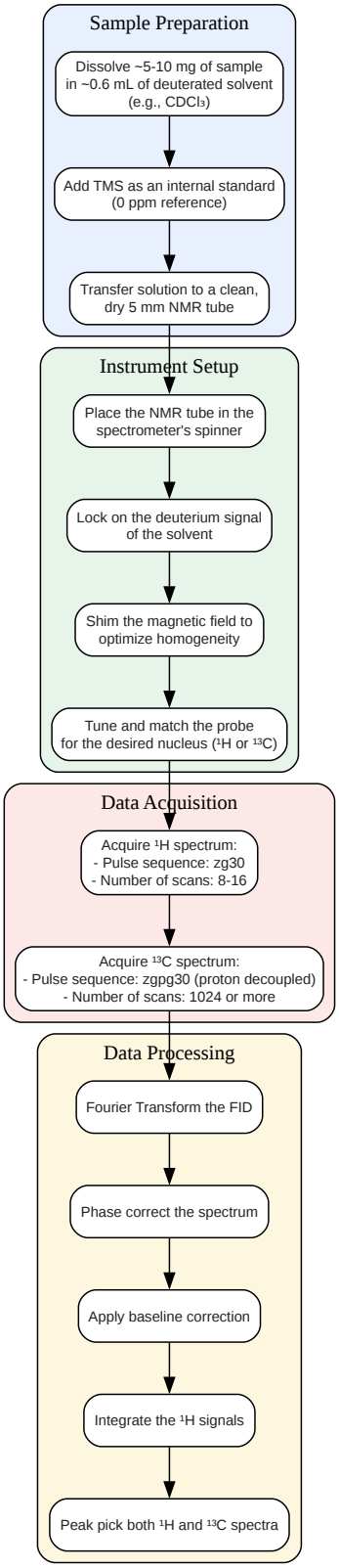

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Figure 2: Workflow for NMR Data Acquisition and Processing.

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule by measuring the absorption of infrared radiation.

Predicted IR Absorption Bands:

Vibrational Mode	Predicted Wavenumber (cm^{-1})	Intensity
C-H stretch (aromatic)	3000 - 3100	Medium
C-H stretch (aliphatic)	2850 - 3000	Strong
C=C and C=N ring stretching	1400 - 1600	Medium to Strong
C-Cl stretch	600 - 800	Strong

Interpretation of IR Data:

- The presence of both aromatic and aliphatic C-H stretching vibrations will be evident.
- A series of characteristic peaks in the 1400-1600 cm^{-1} region will confirm the presence of the pyridine ring.
- A strong absorption band in the lower frequency region (600-800 cm^{-1}) is expected for the C-Cl stretching vibration, which is a key indicator of the chloro-substitution.

Experimental Protocol for IR Spectroscopy (ATR)

Attenuated Total Reflectance (ATR) is a common and convenient method for obtaining IR spectra of solid and liquid samples.

- Instrument Preparation: Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.

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- Background Scan: Record a background spectrum of the empty ATR accessory. This will be automatically subtracted from the sample spectrum.
- Sample Application: Place a small amount of the **2-(tert-Butyl)-6-chloropyridine** sample directly onto the ATR crystal.
- Pressure Application: Apply consistent pressure to the sample using the ATR's pressure arm to ensure good contact with the crystal.
- Data Acquisition: Collect the IR spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Cleaning: Thoroughly clean the ATR crystal after the measurement.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio of ions. It provides information about the molecular weight and fragmentation pattern of a compound. The molecular formula for **2-(tert-Butyl)-6-chloropyridine** is $C_9H_{12}ClN$, with a molecular weight of approximately 169.65 g/mol [1].

Predicted Mass Spectrum Features (Electron Ionization - EI):

m/z	Predicted Ion	Interpretation
169/171	$[M]^+$	Molecular ion peak (with isotopic pattern for Cl)
154/156	$[M - CH_3]^+$	Loss of a methyl group
114	$[M - C(CH_3)_3]^+$	Loss of the tert-butyl group
78	$[C_5H_4N]^+$	Pyridine radical cation

Key Fragmentation Pathways:

The primary fragmentation pathway in EI-MS is expected to be the loss of a methyl radical from the tert-butyl group to form a stable carbocation. Another significant fragmentation will be the cleavage of the C-C bond between the pyridine ring and the tert-butyl group.

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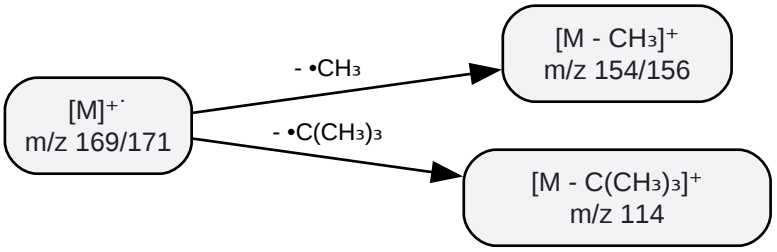

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Figure 3: Predicted Major Fragmentation Pathways in EI-MS.

Experimental Protocol for GC-MS

Gas Chromatography-Mass Spectrometry (GC-MS) is an ideal method for the analysis of volatile compounds like **2-(tert-Butyl)-6-chloropyridine**.

- Sample Preparation: Prepare a dilute solution of the sample in a volatile organic solvent (e.g., dichloromethane or ethyl acetate).
- GC Method Development:
  - Column: Use a non-polar or medium-polarity capillary column (e.g., DB-5ms).
  - Injection: Inject a small volume (e.g., 1 µL) of the sample solution into the heated injection port.
  - Temperature Program: Start with an initial oven temperature of around 50-70°C, hold for a few minutes, then ramp the temperature up to around 250°C.
- MS Method Development:
  - Ionization Mode: Use Electron Ionization (EI) at 70 eV.
  - Mass Range: Scan a mass range of m/z 40-300.
- Data Analysis:
  - Identify the peak corresponding to **2-(tert-Butyl)-6-chloropyridine** in the total ion chromatogram.

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- Extract the mass spectrum for that peak and analyze the molecular ion and fragmentation pattern.

Conclusion

This technical guide provides a detailed predictive framework for the spectroscopic characterization of **2-(tert-Butyl)-6-chloropyridine**. By understanding the expected NMR, IR, and MS data, researchers can confidently identify and verify the structure of this important chemical intermediate. The provided experimental protocols offer a starting point for robust and reliable data acquisition. Adherence to these guidelines will ensure a high level of scientific integrity in studies involving this compound.

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Sources

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